In Vitro Antifungal Activity of Ravuconazole: A Technical Guide

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Compound of Interest

Compound Name: *Ravuconazole-d4*

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Introduction

Ravuconazole (formerly BMS-207147 and ER-30346) is a broad-spectrum triazole antifungal agent. Structurally related to fluconazole and voriconazole, it has demonstrated potent in vitro activity against a wide range of fungal pathogens, including yeasts, molds, and dermatophytes.[1][2] This technical guide provides an in-depth overview of the in vitro antifungal activity of ravuconazole, detailing its mechanism of action, experimental testing protocols, and a summary of its activity against key fungal species. This document is intended for researchers, scientists, and drug development professionals in the field of mycology and infectious diseases.

Mechanism of Action

Similar to other azole antifungal agents, ravuconazole's primary mechanism of action is the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14α-demethylase.[1][3] This enzyme is a critical component of the ergosterol biosynthesis pathway.[3][4] Ergosterol is the principal sterol in the fungal cell membrane, where it plays a vital role in maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.[4][5]

By inhibiting lanosterol 14α-demethylase, ravuconazole disrupts the conversion of lanosterol to ergosterol.[3][6] This leads to a depletion of ergosterol and an accumulation of toxic 14α-methylated sterol precursors in the fungal cell membrane.[3][7] The altered sterol composition increases membrane permeability and disrupts cellular processes, ultimately leading to the inhibition of fungal growth (fungistatic effect) and, in some cases, fungal cell death (fungicidal

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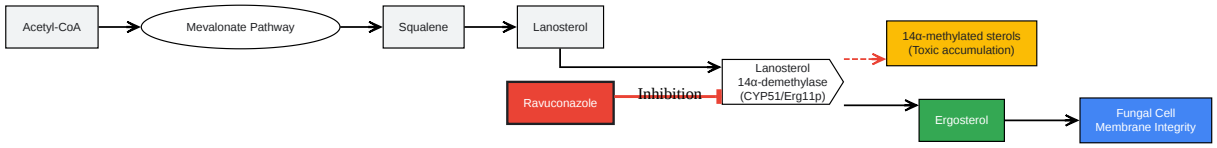
effect).[7][8] The high affinity and selectivity of ravuconazole for the fungal cytochrome P450 enzyme over its human counterpart contribute to its favorable safety profile.[3]



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Mechanism of Action of Ravuconazole.

Quantitative In Vitro Activity

The in vitro potency of ravuconazole has been evaluated against a vast number of clinical fungal isolates. The following tables summarize the Minimum Inhibitory Concentration (MIC) data, including the MIC required to inhibit 50% (MIC_{50}) and 90% (MIC_{90}) of isolates, and the overall MIC range.

Table 1: In Vitro Activity of Ravuconazole and Comparator Antifungals against Candida Species

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Species (No. of Isolates)	Antifungal Agent	MIC Range (µg/mL)	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference(s)
C. albicans (3,883)	Ravuconazole	≤0.007 - 4	0.015	0.03	[5][9]
Voriconazole	≤0.007 - 8	0.015	0.03	[5][9]	
Fluconazole	≤0.12 - >128	0.25	1	[5]	
C. glabrata (884)	Ravuconazole	≤0.007 - 8	0.25	1	[5][9]
Voriconazole	≤0.007 - 8	0.12	1	[5][9]	
Fluconazole	≤0.12 - >128	8	32	[5]	
C. parapsilosis (691)	Ravuconazole	≤0.007 - 2	0.03	0.12	[5]
Voriconazole	≤0.007 - 2	0.03	0.12	[5]	
Fluconazole	≤0.12 - >128	1	2	[5]	
C. tropicalis (570)	Ravuconazole	≤0.007 - 4	0.03	0.12	[5]
Voriconazole	≤0.007 - 4	0.03	0.12	[5]	
Fluconazole	≤0.12 - >128	1	4	[5]	
C. krusei (227)	Ravuconazole	0.03 - 2	0.12	0.25	[5]
Voriconazole	0.015 - 4	0.12	0.5	[5]	
Fluconazole	2 - >128	32	64	[5]	
C. auris (15)	Ravuconazole	0.032 - 0.25	-	-	[10]
Voriconazole	0.032 - 1	-	-	[10]	

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Fluconazole	4 - >256	-	-	[10]

Table 2: In Vitro Activity of Ravuconazole and Comparator Antifungals against Aspergillus Species

Species (No. of Isolates)	Antifungal Agent	MIC Range (µg/mL)	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference(s)
A. fumigatus (114)	Ravuconazole	≤0.03 - 2	0.25	0.5	[8]
Voriconazole	≤0.03 - 1	0.25	0.5	[8]	
Itraconazole	≤0.03 - >8	0.5	1	[8]	
Amphotericin B	0.12 - 2	1	1	[8]	
A. flavus (13)	Ravuconazole	0.12 - 0.5	0.25	0.5	[8]
Voriconazole	0.12 - 0.5	0.25	0.5	[8]	
Itraconazole	0.12 - 0.5	0.25	0.5	[8]	
Amphotericin B	0.5 - 2	1	2	[8]	
A. terreus (8)	Ravuconazole	0.12 - 0.5	0.25	0.5	[8]
Voriconazole	0.12 - 1	0.5	1	[8]	
Itraconazole	0.25 - 1	0.5	1	[8]	
Amphotericin B	1 - >8	4	>8	[8]	

Table 3: In Vitro Activity of Ravuconazole and Comparator Antifungals against Dermatophytes and

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Other Fungi

Species (No. of Isolates)	Antifungal Agent	MIC Range (µg/mL)	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference(s)
Dermatophytes (129)	Ravuconazole	0.015 - 8.0	0.12	0.5	[7][11]
	Terbinafine	0.003 - >2.0	0.015	0.03	[7][11]
	Itraconazole	0.015 - >8.0	0.12	1	[7][11]
Cryptococcus neoformans	Ravuconazole	-	-	0.25	[12]
	Itraconazole	-	-	0.5	[12]
	Fluconazole	-	-	8	[12]
Rhizopus oryzae	Ravuconazole	-	1.0	-	[13]
	Voriconazole	-	>8	-	[8]
	Posaconazole	-	1	-	[8]

Experimental Protocols for In Vitro Susceptibility Testing

The in vitro activity of ravuconazole is predominantly determined using standardized broth microdilution methods developed by the Clinical and Laboratory Standards Institute (CLSI), specifically documents M27 for yeasts and M38 for filamentous fungi.[14][15]

CLSI M27: Reference Method for Yeasts

The CLSI M27 standard provides a reproducible method for testing the susceptibility of Candida spp. and Cryptococcus neoformans.[10][14] The general workflow is as follows:

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- Inoculum Preparation: Fungal isolates are grown on a solid medium (e.g., Potato Dextrose Agar) to ensure purity and viability. Colonies are then suspended in sterile saline, and the turbidity is adjusted to a 0.5 McFarland standard, which corresponds to approximately 1-5 x 10^6 CFU/mL. This suspension is further diluted in RPMI 1640 medium to achieve the final inoculum concentration.[16][17]

- Antifungal Agent Preparation: Ravuconazole and other antifungal agents are prepared in a series of twofold dilutions in microtiter plates according to CLSI guidelines.[5]

- Inoculation and Incubation: The standardized fungal inoculum is added to each well of the microtiter plate containing the serially diluted antifungal agents. The plates are then incubated at 35°C.[5][18]

- Reading of MICs: For azoles like ravuconazole, the Minimum Inhibitory Concentration (MIC) is determined after 24-48 hours of incubation.[5][18] The MIC is defined as the lowest drug concentration at which a prominent decrease in turbidity (approximately 50% growth inhibition) is observed compared to the growth in the drug-free control well.[5]

CLSI M38: Reference Method for Filamentous Fungi

For molds such as Aspergillus spp., the CLSI M38 standard is the reference method.[9][15] The protocol is similar to M27 but with modifications to accommodate the different growth characteristics of filamentous fungi.

- Inoculum Preparation: Conidia are harvested from mature fungal cultures and suspended in a sterile saline solution containing a wetting agent (e.g., Tween 20). The conidial suspension is then counted using a hemocytometer and adjusted to the desired final concentration in RPMI 1640 medium.[9]

- Inoculation and Incubation: Microtiter plates with pre-prepared antifungal dilutions are inoculated with the standardized conidial suspension and incubated at 35°C for 48-72 hours.[13]

- Reading of MICs: For azoles, the MIC is defined as the lowest concentration of the antifungal agent that shows complete inhibition of growth.[13]

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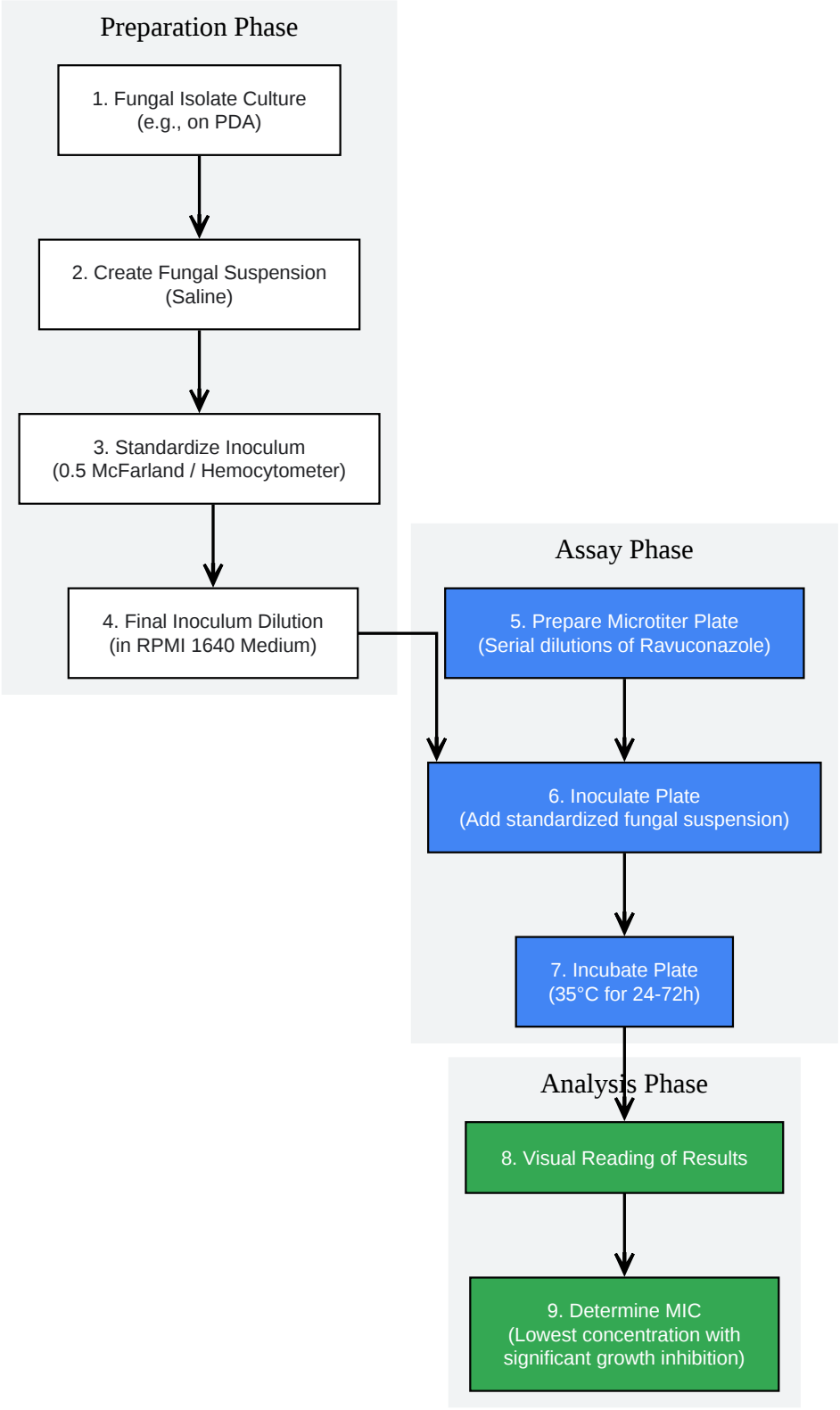

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CLSI Broth Microdilution Susceptibility Testing Workflow.

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Summary and Conclusion

Ravuconazole exhibits potent and broad-spectrum in vitro antifungal activity against a wide array of clinically important fungi. Its activity against many species of Candida, including fluconazole-resistant isolates, and various molds like Aspergillus is comparable or superior to other established azole agents.[5][8] The well-defined mechanism of action, targeting the fungal-specific ergosterol biosynthesis pathway, provides a solid basis for its antifungal efficacy. Standardized in vitro testing methodologies, primarily those from CLSI, are crucial for the consistent and reliable determination of its antifungal potency. The comprehensive data presented in this guide underscore the potential of ravuconazole as a significant agent in the management of fungal infections.

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